

Application Notes and Protocols: Titrimetric Determination of Sodium Peracetate Concentration

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Compound of Interest

Compound Name: Sodium peracetate

Cat. No.: B1260957

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium peracetate ($\text{NaC}_2\text{H}_3\text{O}_3$) is a salt of peracetic acid and a potent oxidizing agent. It finds applications as a disinfectant, bleaching agent, and in organic synthesis. Accurate determination of its concentration is crucial for quality control, process optimization, and ensuring efficacy and safety in its various applications.

This document provides a detailed protocol for the titrimetric determination of **sodium peracetate** concentration. The primary method described is a two-step redox titration, which allows for the separate quantification of **sodium peracetate** and any co-existing hydrogen peroxide (H_2O_2), a common impurity or component in peracetate solutions.^{[1][2][3]} This method involves an initial titration of hydrogen peroxide with a selective oxidizing agent, followed by an iodometric titration to determine the peracetate concentration.^{[2][3][4]}

Principle of the Method

The determination of **sodium peracetate** in the presence of hydrogen peroxide is typically achieved through a sequential titration procedure in the same sample.^{[2][4]}

- Step 1: Determination of Hydrogen Peroxide. The sample is first acidified and titrated with a standard solution of cerium(IV) sulfate or potassium permanganate.^{[2][3][4]} Under these

conditions, H_2O_2 is selectively oxidized, while **sodium peracetate** does not react significantly.[2][5] The endpoint is detected using a redox indicator or potentiometrically.[4]

- Step 2: Determination of **Sodium Peracetate**. Following the H_2O_2 titration, an excess of potassium iodide (KI) is added to the same solution. **Sodium peracetate** oxidizes the iodide ions to iodine (I_2). The liberated iodine is then titrated with a standard solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) using starch as an indicator.[1][4][6] The amount of sodium thiosulfate consumed is directly proportional to the concentration of **sodium peracetate** in the sample.

The relevant chemical reactions are as follows:

- Step 1 (using Cerium(IV) sulfate for H_2O_2): $\text{H}_2\text{O}_2 + 2 \text{Ce}^{4+} \rightarrow 2 \text{Ce}^{3+} + \text{O}_2 + 2 \text{H}^+$
- Step 2 (Iodometric titration of **Sodium Peracetate**): $\text{CH}_3\text{COOOH} + 2 \text{I}^- + 2 \text{H}^+ \rightarrow \text{I}_2 + \text{CH}_3\text{COOH} + \text{H}_2\text{O}$
 $\text{I}_2 + 2 \text{S}_2\text{O}_3^{2-} \rightarrow 2 \text{I}^- + \text{S}_4\text{O}_6^{2-}$

Experimental Protocols

- Standardized 0.1 N Cerium(IV) sulfate solution
- Standardized 0.1 N Sodium thiosulfate solution
- Sulfuric acid (H_2SO_4), 25% solution
- Potassium iodide (KI), 10% (w/v) solution
- Ferroin indicator solution
- Starch indicator solution, 1% (w/v)
- Deionized water
- Analytical balance
- Burettes (50 mL and 25 mL)
- Erlenmeyer flasks (250 mL)
- Graduated cylinders

- Magnetic stirrer and stir bar
- Ice bath
- Sample Preparation: Accurately weigh approximately 1-2 g of the **sodium peracetate** sample into a 250 mL Erlenmeyer flask. Add approximately 50 mL of chilled deionized water and 10 mL of 25% sulfuric acid. Place the flask in an ice bath on a magnetic stirrer and add a stir bar.
- Titration of Hydrogen Peroxide: a. Add 2-3 drops of ferroin indicator to the sample solution. b. Titrate the solution with standardized 0.1 N cerium(IV) sulfate solution. The endpoint is reached when the color of the solution changes from orange to a stable pale blue.^[4] c. Record the volume of cerium(IV) sulfate solution used (V_1).
- Titration of **Sodium Peracetate**: a. To the same flask, immediately add 10 mL of 10% potassium iodide solution. The solution will turn a dark brown color due to the liberation of iodine.^[4] b. Titrate the liberated iodine with standardized 0.1 N sodium thiosulfate solution. c. As the titration proceeds, the brown color will fade to a pale yellow. At this point, add 1-2 mL of starch indicator solution. The solution will turn a deep blue-black color. d. Continue the titration with sodium thiosulfate dropwise until the blue-black color disappears, and the solution becomes colorless. This is the endpoint. e. Record the volume of sodium thiosulfate solution used (V_2).

Data Presentation and Calculations

The concentrations of hydrogen peroxide and **sodium peracetate** can be calculated using the following formulas:

Hydrogen Peroxide (% w/w):

Sodium Peracetate (% w/w):

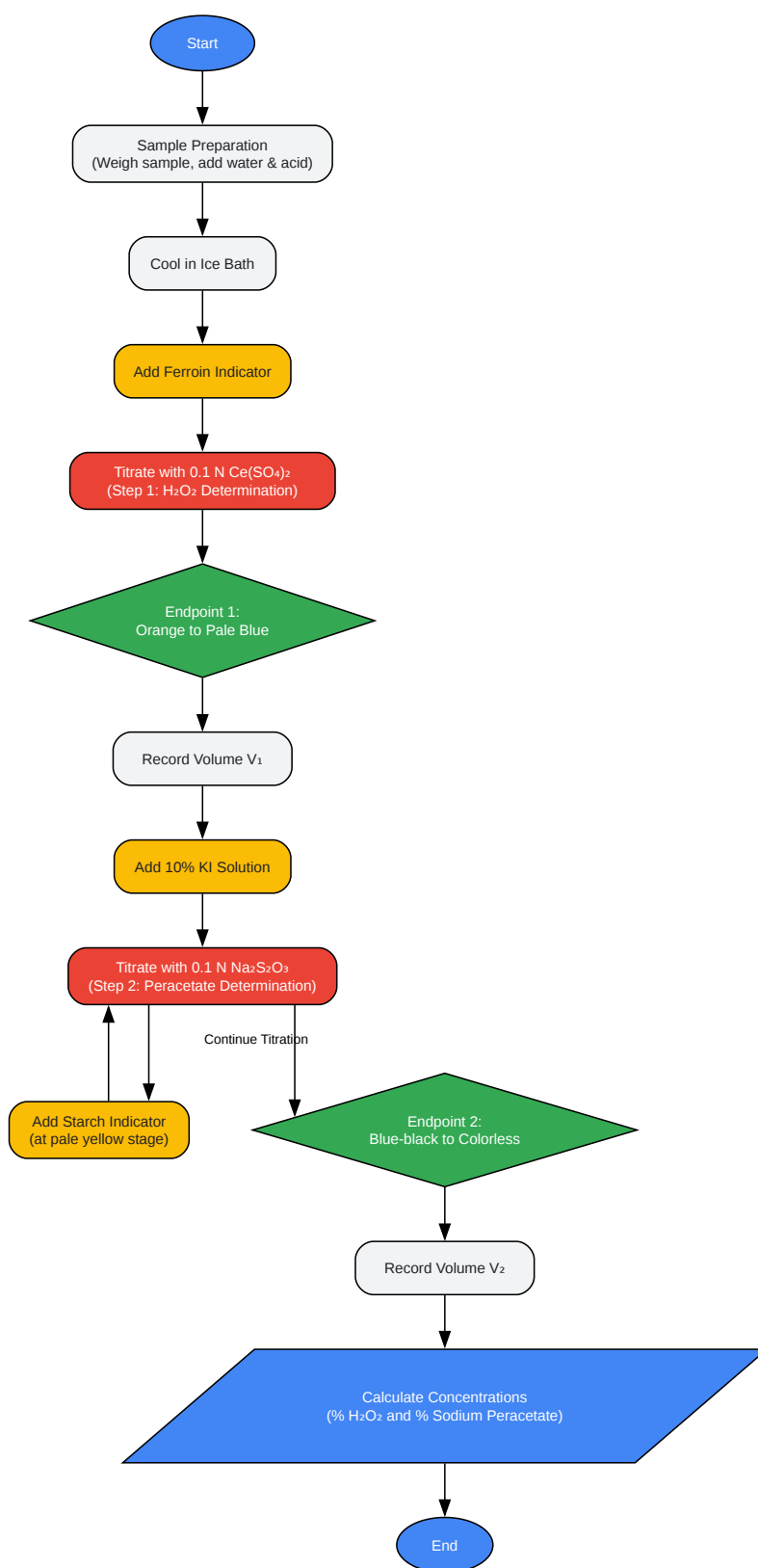
Where:

- V_1 : Volume of Cerium(IV) sulfate solution used (mL)
- N_1 : Normality of the Cerium(IV) sulfate solution (eq/L)

- V_2 : Volume of Sodium thiosulfate solution used (mL)
- N_2 : Normality of the Sodium thiosulfate solution (eq/L)
- W : Weight of the sample (g)
- 1.701: Milliequivalent weight of $H_2O_2 \times 100$
- 4.901: Milliequivalent weight of **Sodium Peracetate** $\times 100$

Parameter	Symbol	Description	Typical Value
Titrants			
Cerium(IV) Sulfate Normality	N_1	Normality of the H_2O_2 titrant	0.1 N
Sodium Thiosulfate Normality	N_2	Normality of the Peracetate titrant	0.1 N
Sample			
Sample Weight	W	Weight of the sodium peracetate sample	1-2 g
Measurements			
Volume of $Ce(SO_4)_2$	V_1	Volume of titrant for H_2O_2 determination	Variable (mL)
Volume of $Na_2S_2O_3$	V_2	Volume of titrant for Peracetate determination	Variable (mL)

Visualization of the Experimental Workflow



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Caption: Workflow for the sequential titrimetric determination of H_2O_2 and **sodium peracetate**.

Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- **Sodium peracetate** and hydrogen peroxide are strong oxidizing agents. Avoid contact with combustible materials.
- Sulfuric acid is corrosive. Handle with care in a well-ventilated area or fume hood.
- Dispose of all chemical waste according to institutional and local regulations.

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